

Application Notes and Protocols for Iodinin as a DNA Intercalating Agent

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Compound of Interest

Compound Name: Iodinin

Cat. No.: B1496461

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Application Notes

Iodinin (1,6-dihydroxyphenazine 5,10-dioxide) is a naturally occurring phenazine derivative that has garnered significant interest in cancer research due to its potent cytotoxic and pro-apoptotic activities, particularly against myeloid leukemia cells.[1] This document provides an overview of **iodinin**'s application as a DNA intercalating agent, its mechanism of action, and detailed protocols for its experimental use.

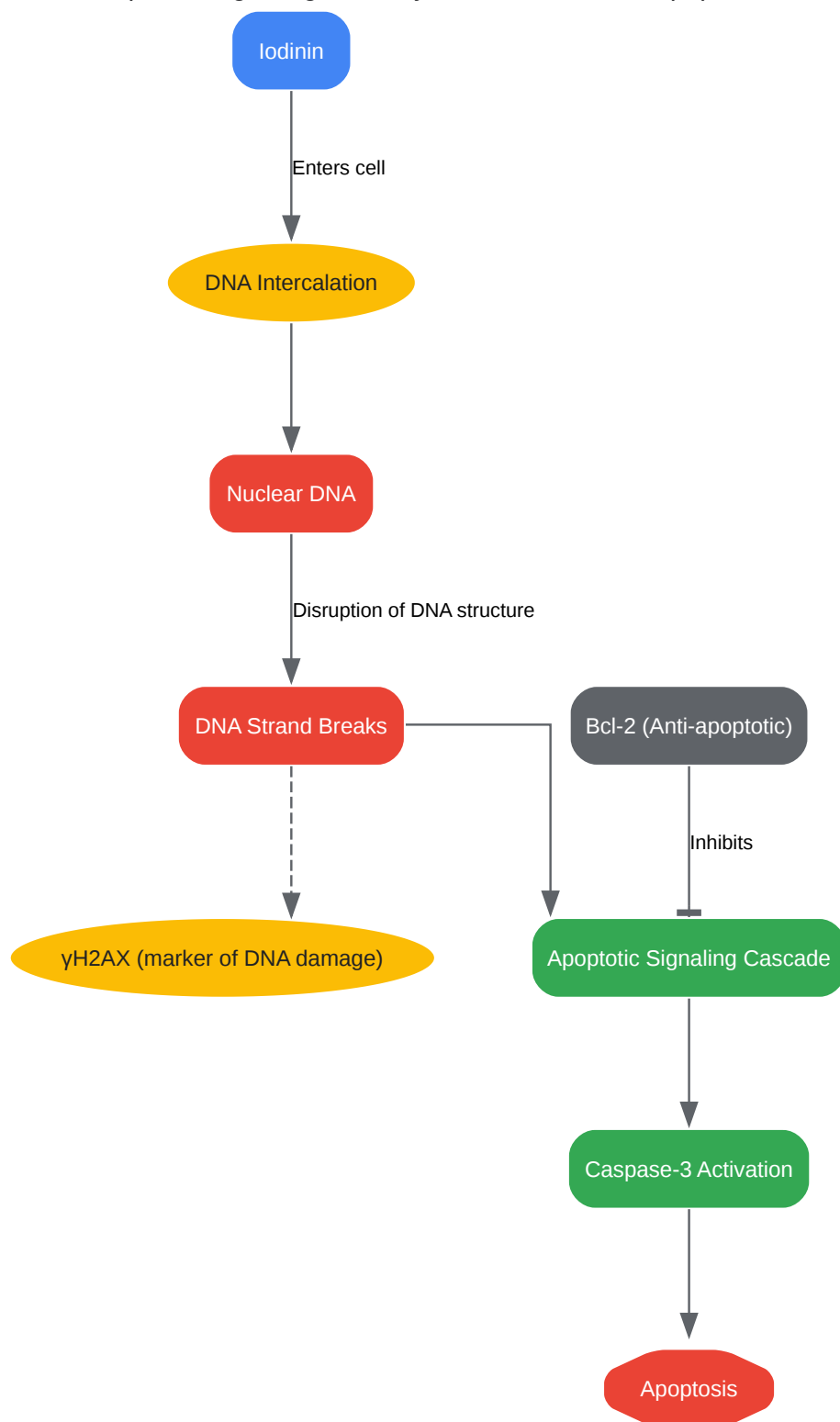
Mechanism of Action: DNA Intercalation and Apoptosis Induction

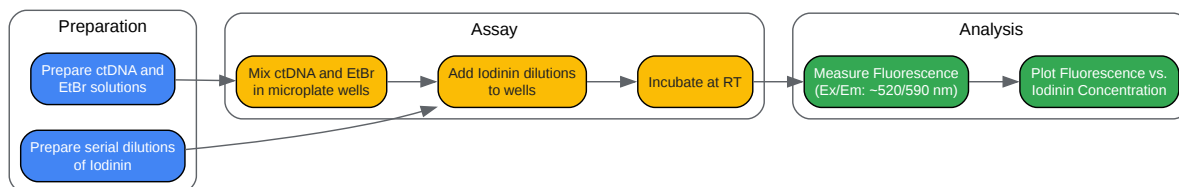
Iodinin exerts its cytotoxic effects primarily through its function as a DNA intercalating agent. Molecular modeling studies suggest that the planar structure of **iodinin** allows it to insert itself between the base pairs of the DNA double helix, with a preference for guanine-cytosine (G-C) rich regions. This intercalation disrupts the normal structure and function of DNA, leading to the inhibition of critical cellular processes such as DNA replication and transcription, ultimately triggering programmed cell death (apoptosis).[1]

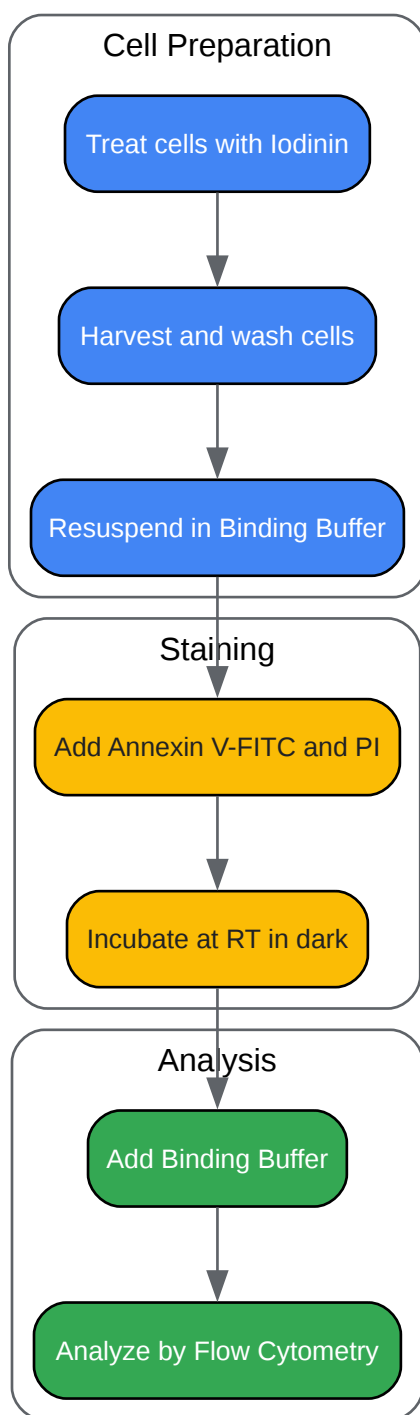
The binding of **iodinin** to DNA is thought to induce conformational changes in the DNA structure, leading to DNA strand breaks. This DNA damage activates cellular stress responses and signaling pathways that converge on the apoptotic machinery. Evidence suggests that **iodinin**-induced apoptosis is mediated through the intrinsic pathway, characterized by the

activation of caspase-3 and the phosphorylation of histone H2AX (a marker of DNA double-strand breaks).[1] Furthermore, the apoptotic response to **iodinin** can be modulated by anti-apoptotic proteins such as Bcl-2.[1]

Proposed Signaling Pathway of Iodinin-Induced Apoptosis







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References

- 1. researchgate.net [researchgate.net]
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